

5-Fluoropicolinamide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Fluoropicolinamide**

Cat. No.: **B1323424**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Fluoropicolinamide, a fluorinated derivative of picolinamide, is a chemical compound with potential applications in medicinal chemistry and drug discovery. This technical guide provides a detailed overview of its chemical identity, physicochemical properties, and a putative synthesis protocol. While specific biological activity and mechanistic data for **5-Fluoropicolinamide** are not extensively available in the public domain, this document serves as a foundational resource for researchers interested in exploring its potential.

Chemical Identity

Identifier	Value
Common Name	5-Fluoropicolinamide
IUPAC Name	5-fluoropyridine-2-carboxamide ^[1]
CAS Number	499796-71-3 ^[1]
Molecular Formula	C ₆ H ₅ FN ₂ O ^[1]
Molecular Weight	140.12 g/mol
Canonical SMILES	C1=CC(=NC=C1F)C(=O)N ^[1]
InChI Key	CWKOQDDWKWTOCF-UHFFFAOYSA-N ^[1]

Physicochemical Properties

A comprehensive experimental characterization of the physicochemical properties of **5-Fluoropicolinamide** is not readily available in published literature. The following table summarizes computed data obtained from publicly accessible chemical databases. These values are predictions and should be used as a guide for experimental design.

Property	Value	Source
XLogP3	0.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	140.03859095	PubChem[1]
Topological Polar Surface Area	56.0 Å ²	PubChem[1]

Synthesis

A detailed, experimentally validated protocol for the synthesis of **5-Fluoropicolinamide** is not explicitly described in readily available scientific literature. However, based on general principles of organic chemistry for the synthesis of amides from carboxylic acids, a plausible synthetic route can be proposed starting from 5-fluoropicolinic acid.

Proposed Synthetic Pathway

The synthesis of **5-Fluoropicolinamide** can be envisioned as a two-step process involving the activation of the carboxylic acid group of 5-fluoropicolinic acid, followed by amidation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Fluoropyridine-2-carboxamide | C₆H₅FN₂O | CID 21904754 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Fluoropicolinamide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1323424#cas-number-and-iupac-name-for-5-fluoropicolinamide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com